

Troubleshooting off-target effects of DS88790512

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Compound of Interest

Compound Name: DS88790512

Cat. No.: B10819894

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Technical Support Center: DS88790512

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **DS88790512**, a potent and selective blocker of the transient receptor potential canonical 6 (TRPC6) ion channel.

Frequently Asked Questions (FAQs)

Q1: What is the primary molecular target of **DS88790512**?

A1: The primary molecular target of **DS88790512** is the transient receptor potential canonical 6 (TRPC6) cation channel. It acts as a potent blocker of this channel, with a reported IC₅₀ value of 11 nM.

Q2: How selective is **DS88790512**?

A2: **DS88790512** has demonstrated excellent selectivity against certain other ion channels, notably the hERG (human Ether-à-go-go-Related Gene) and hNaV1.5 (human voltage-gated

sodium channel 1.5) channels. This high selectivity helps to minimize the risk of specific off-target effects associated with these channels, such as cardiac arrhythmias.

Q3: What are the known off-target effects of **DS88790512**?

A3: Based on available data, **DS88790512** shows high selectivity against hERG and hNav1.5 channels, with very high IC₅₀ values for these off-targets (see table below). However, comprehensive screening against a wider range of kinases, receptors, and other ion channels has not been publicly documented. Researchers should, therefore, remain vigilant for potential unpredicted off-target effects in their specific experimental systems.

Q4: What is the oral bioavailability of **DS88790512**?

A4: In murine models, **DS88790512** has been shown to be orally bioavailable.

Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during their experiments with **DS88790512**.

Issue 1: Inconsistent or lower-than-expected potency in our cell-based assay.

- Possible Causes:
 - Compound Degradation: **DS88790512** may have degraded due to improper storage or handling.
 - Cell Line Variability: The expression level of TRPC6 can vary between different cell lines or even between passages of the same cell line.
 - Assay Conditions: The ionic composition of the assay buffer, temperature, or the method of TRPC6 activation might not be optimal.
 - High Protein Binding: The compound is approximately 70% bound to plasma proteins, which could reduce its free concentration in assays containing serum or albumin.
- Troubleshooting Steps:

- **Verify Compound Integrity:** Use a fresh stock of **DS88790512** and ensure it has been stored under the recommended conditions.
- **Characterize Cell Line:** Confirm the expression of TRPC6 in your cell line using techniques like qPCR or Western blotting.
- **Optimize Assay Parameters:** Systematically vary assay parameters such as buffer composition and temperature to find the optimal conditions.
- **Account for Protein Binding:** If using media with serum, consider the impact of protein binding on the effective concentration of the compound.

Issue 2: Observing unexpected cellular phenotypes that are inconsistent with TRPC6 inhibition.

- **Possible Causes:**
 - **Off-Target Effects:** **DS88790512** might be interacting with other proteins in your specific cellular model.
 - **Downstream Effects of TRPC6 Inhibition:** The observed phenotype might be a secondary or tertiary effect of TRPC6 blockade in the specific signaling context of your cells.
- **Troubleshooting Steps:**
 - **Perform a Literature Review:** Investigate the known downstream signaling pathways of TRPC6 to see if the observed phenotype could be an indirect consequence.
 - **Use a Structurally Unrelated TRPC6 Inhibitor:** If a similar phenotype is observed with a different class of TRPC6 inhibitor, it is more likely to be an on-target effect.
 - **Conduct a Rescue Experiment:** If possible, overexpress a constitutively active form of TRPC6 to see if it reverses the observed phenotype.
 - **Consider Off-Target Screening:** If the effect persists and is inconsistent with TRPC6 biology, consider profiling **DS88790512** against a panel of common off-target proteins (e.g., kinases, GPCRs).

Quantitative Data Summary

Table 1: In Vitro Potency and Selectivity of **DS88790512**

Target	IC50 (nM)	Reference
TRPC6	11	
hERG	> 100,000	
hNav1.5	> 30,000	

Table 2: Pharmacokinetic Properties of **DS88790512** in Mice

Parameter	Value	Reference
Dosing (Oral)	10 mg/kg	
Cmax	260 nM	
AUC	1000 nM*h	
Half-life	2.9 h	
Oral Bioavailability	50%	
Plasma Protein Binding	~70%	

Experimental Protocols

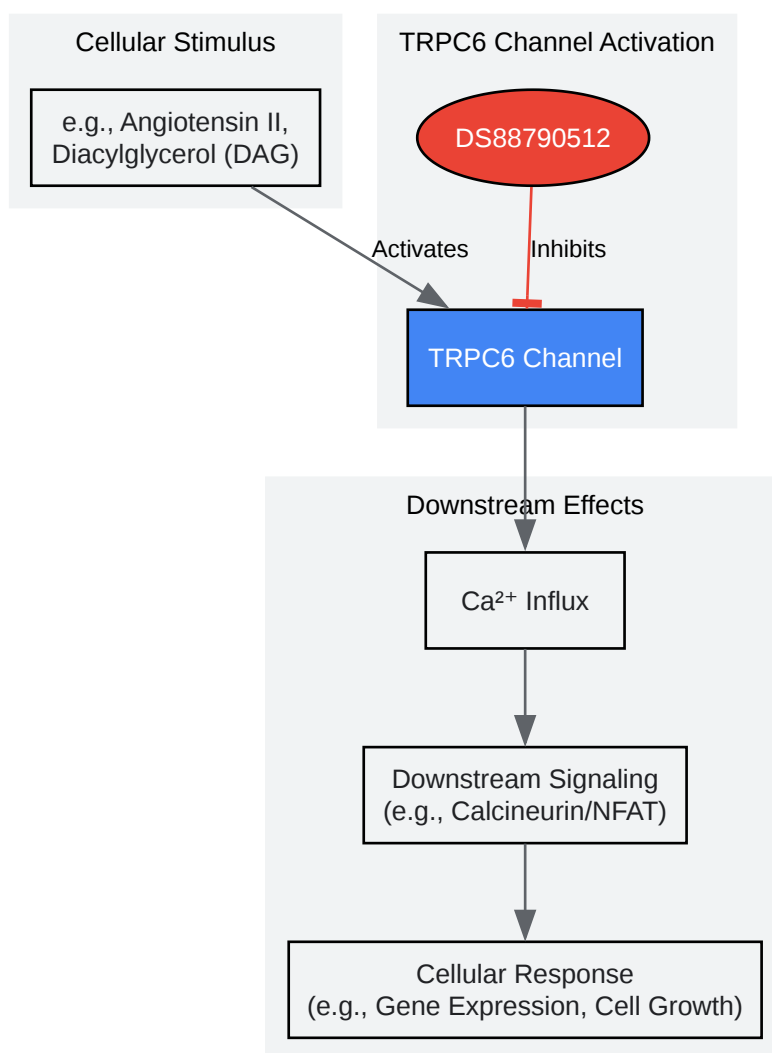
Protocol: Assessing Off-Target Ion Channel Activity

This protocol outlines a general workflow for testing **DS88790512** against other ion channels to rule out off-target effects as a cause of unexpected experimental results.

- **Cell Line Selection:** Choose a cell line that endogenously expresses the ion channel of interest or has been engineered to express it.
- **Assay Method:** Utilize a suitable method for measuring ion channel activity, such as:

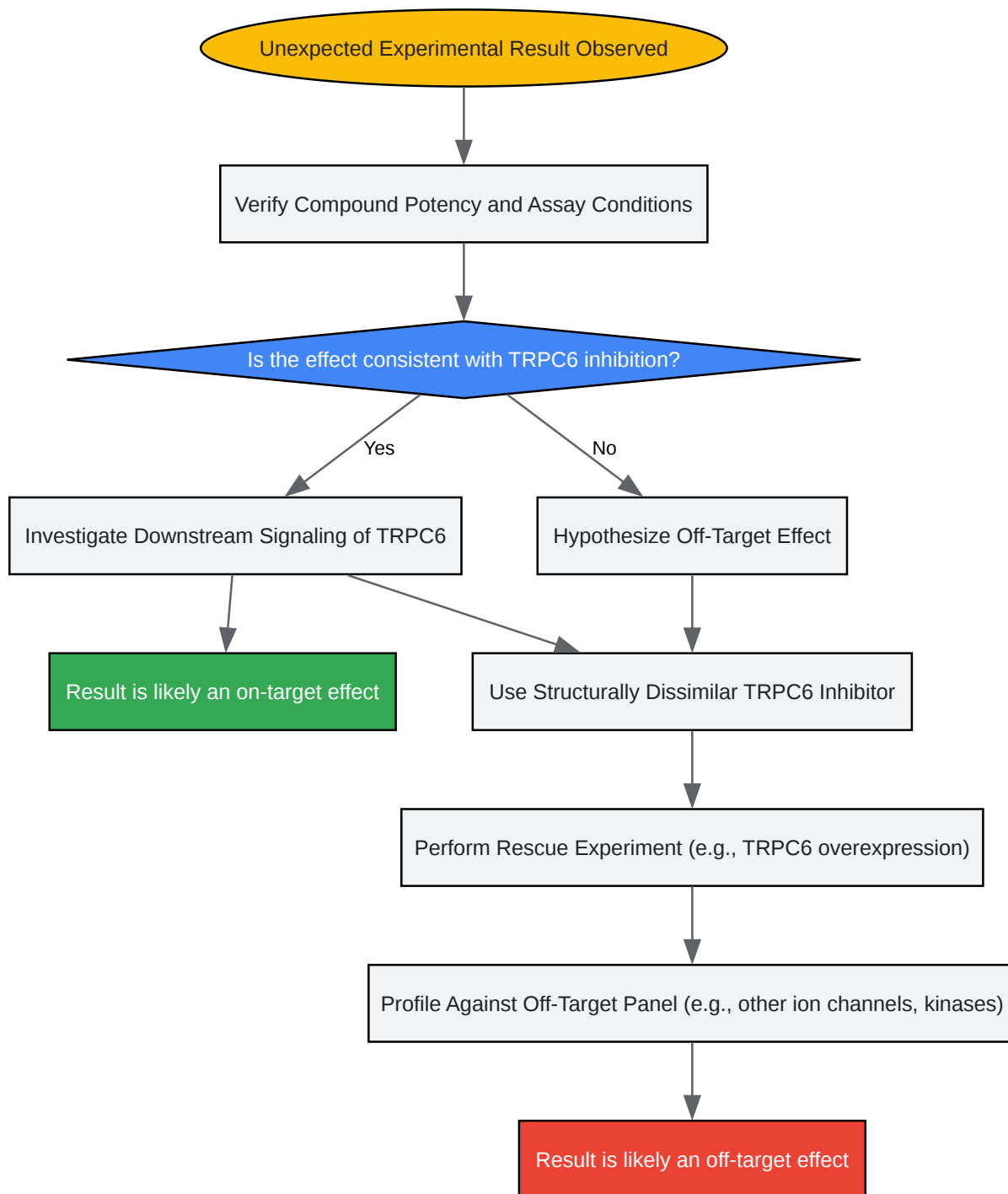
- Patch-Clamp Electrophysiology: The gold standard for directly measuring ion channel currents.
- Fluorescent Imaging: Using ion-sensitive dyes (e.g., for calcium or potassium) or membrane potential-sensitive dyes.
- Compound Preparation: Prepare a fresh stock solution of **DS88790512** and perform serial dilutions to obtain a range of concentrations.
- Assay Procedure: a. Plate the cells and allow them to adhere. b. Load the cells with the appropriate fluorescent dye, if applicable. c. Pre-incubate the cells with different concentrations of **DS88790512** for a defined period. d. Stimulate the cells with a known activator of the ion channel of interest. e. Record the changes in ion channel activity using the chosen method.
- Data Analysis: a. Normalize the response to a vehicle control. b. Plot the concentration-response curve and calculate the IC50 value, if an inhibitory effect is observed.

Visualizations



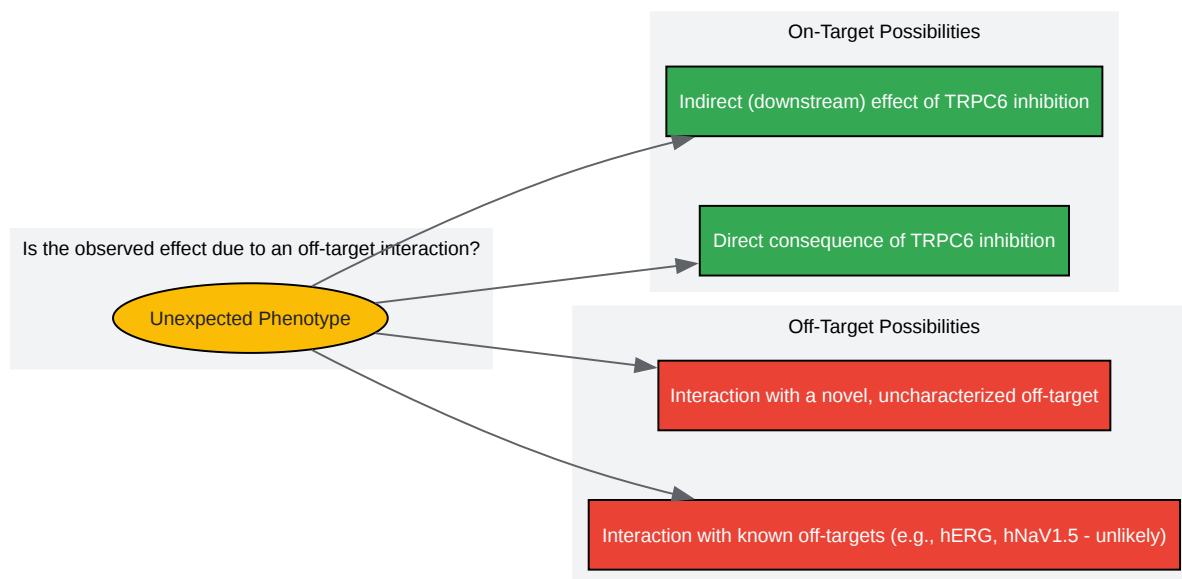
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Caption: Simplified signaling pathway of TRPC6 and the inhibitory action of **DS88790512**.



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Caption: Experimental workflow for troubleshooting unexpected results with **DS88790512**.



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Caption: Logical relationships in diagnosing on-target vs. off-target effects.

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